

# An In-depth Technical Guide to 2-Ethylpyrazine: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 2-Ethylpyrazine

Cat. No.: B116886

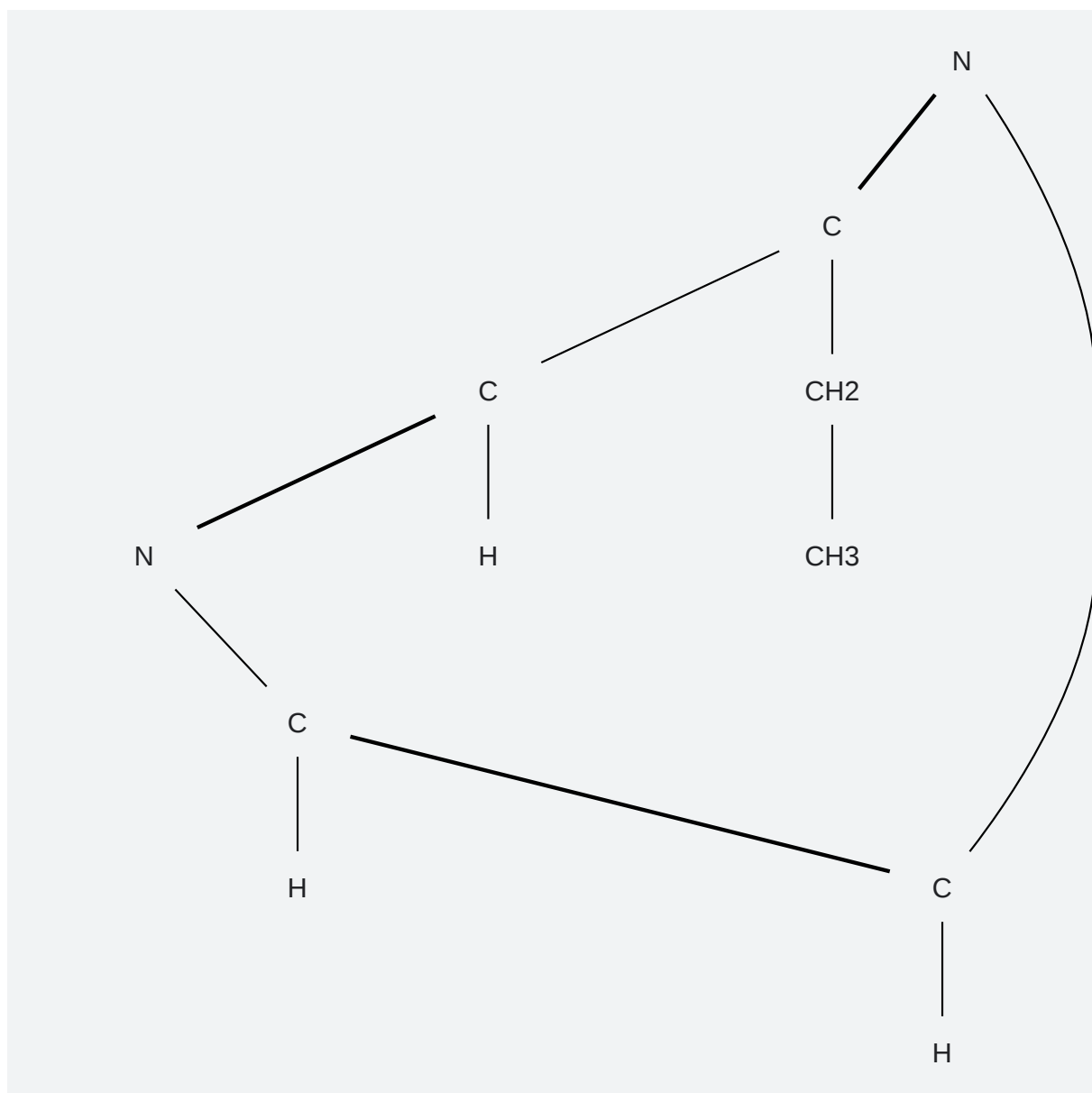
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental data for **2-Ethylpyrazine**. **2-Ethylpyrazine** is a heterocyclic aromatic organic compound belonging to the pyrazine family.[1] It is a significant compound in the flavor and fragrance industry, contributing nutty, roasted, and cocoa-like aromas to a variety of food products.[2][3][4] Naturally, it forms during the Maillard reaction in cooked or roasted foods such as coffee, bread, and peanuts.[2][4][5] In the pharmaceutical sector, pyrazine derivatives, including **2-ethylpyrazine**, are explored as building blocks for synthesizing molecules with potential therapeutic applications, such as antimicrobial and anti-inflammatory agents.[5]

## Chemical Structure and Identification

**2-Ethylpyrazine** is characterized by a pyrazine ring, which is a six-membered aromatic heterocycle with two nitrogen atoms at positions 1 and 4, substituted with an ethyl group at the C-2 position.[1][5]



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Caption: 2D Chemical Structure of **2-Ethylpyrazine**.

Identifier	Value
IUPAC Name	2-ethylpyrazine[1]
Synonyms	Ethylpyrazine, Pyrazine, 2-ethyl-, Moldin[1][4]
CAS Number	13925-00-3[2]
Molecular Formula	C6H8N2[4]
SMILES	CCC1=NC=CN=C1[6]
InChI	InChI=1S/C6H8N2/c1-2-6-5-7-3-4-8-6/h3-5H,2H2,1H3[2]
InChIKey	KVFIJIWMDBAGDP-UHFFFAOYSA-N

## Physicochemical Properties

**2-Ethylpyrazine** is a colorless to pale yellow liquid with a characteristic musty, nutty, peanut-butter-like odor.[2][3][4] Its key physicochemical properties are summarized in the table below.

Property	Value	Source
Molecular Weight	108.14 g/mol	[2][4]
Boiling Point	152 - 155 °C	[2][4][7]
Density	0.981 - 1.000 g/mL at 20-25 °C	[2][3][4]
Vapor Pressure	1.67 - 4.01 mmHg at 25 °C	[2][4]
Flash Point	43 °C / 109 °F	[4][7]
Solubility	Soluble in water, organic solvents, and oils.[2][4]	[2][4]
LogP (Octanol-Water Partition Coefficient)	0.69 - 0.87	[1][2]
Refractive Index	1.493 - 1.508 at 20 °C	[2][3][4]
Appearance	Colorless to pale yellow liquid. [2][3][4]	[2][3][4]

# Experimental Protocols

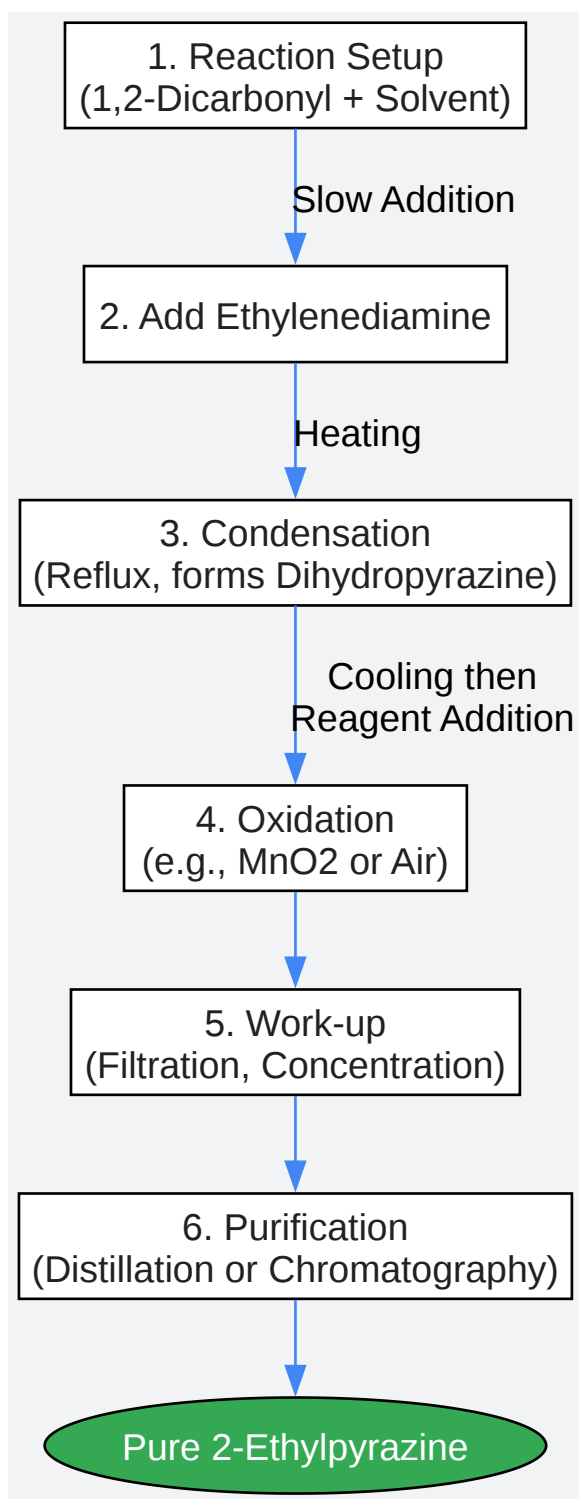
## General Synthesis of Pyrazines

The synthesis of substituted pyrazines often involves the condensation of 1,2-diamines with 1,2-dicarbonyl compounds. This is a common and versatile method for forming the pyrazine ring. While specific industrial synthesis routes for **2-ethylpyrazine** can be proprietary, a general laboratory-scale approach is outlined below.

### Protocol: Condensation Synthesis of **2-Ethylpyrazine**

This protocol describes a generalized method for synthesizing **2-ethylpyrazine** via the condensation of ethylenediamine with an appropriate dicarbonyl compound, followed by oxidation.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the selected 1,2-dicarbonyl compound (e.g., a derivative of glyoxal) in a suitable solvent like ethanol.[8]
- **Addition of Diamine:** Slowly add an equimolar amount of ethylenediamine to the stirred solution at room temperature. The reaction is often exothermic.
- **Condensation:** Heat the reaction mixture to reflux for several hours to facilitate the cyclization and formation of the dihydropyrazine intermediate.[8] Progress can be monitored by Thin-Layer Chromatography (TLC).
- **Oxidation:** After cooling the mixture, introduce an oxidizing agent (e.g., manganese dioxide or air/oxygen bubbling) to aromatize the dihydropyrazine to the pyrazine ring.[8][9] This step is typically stirred at room temperature until completion.
- **Work-up and Purification:**
  - Filter the reaction mixture to remove the oxidizing agent and any inorganic byproducts.
  - Concentrate the filtrate under reduced pressure to remove the solvent.
  - The crude product can then be purified using standard techniques such as distillation or column chromatography on silica gel to yield pure **2-ethylpyrazine**. [8]



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Caption: Generalized workflow for the synthesis of **2-Ethylpyrazine**.

Analytical Methods

The characterization and quality control of **2-Ethylpyrazine** typically involve spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: Provides information on the hydrogen atoms in the molecule, confirming the presence of the ethyl group and the protons on the pyrazine ring.[2]
  - $^{13}\text{C}$  NMR: Identifies the carbon skeleton of the molecule.[2]
- Infrared (IR) Spectroscopy: Used to identify the functional groups and the aromatic ring structure.[2]
- Gas Chromatography-Mass Spectrometry (GC-MS): A standard method for identifying and quantifying **2-ethylpyrazine** in complex mixtures, particularly in food and flavor analysis.[10]

## Biological and Pharmaceutical Relevance

**2-Ethylpyrazine** is "Generally Recognized as Safe" (GRAS) for use as a flavoring agent in food by organizations such as FEMA.[11] Its primary role is in the food industry, but its pyrazine core structure is of interest in drug development.[5]

- Flavor and Fragrance: It is a key aroma compound found in many cooked foods and is used to impart roasted, nutty flavors.[2][3]
- Pharmaceutical Intermediate: The pyrazine ring is a scaffold found in various biologically active molecules. **2-Ethylpyrazine** can serve as a starting material or intermediate in the synthesis of more complex pharmaceutical compounds.[4][5] Research has explored pyrazine derivatives for potential H1-antihistamine, antimicrobial, and anti-inflammatory activities.[4][5]

No specific signaling pathways involving **2-ethylpyrazine** as a primary modulator have been extensively documented in the provided literature. Its biological role is primarily understood in the context of flavor perception and as a product of food processing.

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